

# A Technical Guide to 4-(Trimethylsilyl)morpholine for the Research Professional

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## Compound of Interest

Compound Name: 4-(Trimethylsilyl)morpholine

Cat. No.: B079675

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An in-depth examination of the commercial landscape, chemical properties, and practical applications of **4-(Trimethylsilyl)morpholine**, tailored for researchers, scientists, and professionals in drug development.

This technical whitepaper provides a comprehensive overview of **4-(Trimethylsilyl)morpholine**, a versatile organosilicon compound. The guide details its commercial availability and pricing, outlines its key chemical and physical properties, and presents a generalized experimental protocol for its application as a silylating agent. This document is intended to serve as a valuable resource for laboratory and development settings.

## Commercial Availability and Pricing

**4-(Trimethylsilyl)morpholine** is readily available from a variety of chemical suppliers. For researchers and drug development professionals, sourcing of this reagent is straightforward. The following table summarizes pricing information from several prominent suppliers to facilitate comparison and procurement.

Supplier	Catalog Number	Purity	Quantity	Price (USD)
Sigma-Aldrich	261599	97%	5 g	\$64.94
Thermo Scientific	43399	>96.0% (GC)	25 g	\$254.65
Chem-Impex	21379	≥ 97% (GC)	1 g	\$18.53
5 g	\$53.48			
25 g	\$221.63			
100 g	\$814.92			

Note: Prices are subject to change and may not include shipping and handling fees. This information was accessed in late 2025 and is intended for illustrative purposes.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-(Trimethylsilyl)morpholine** is essential for its proper handling, storage, and application in experimental work.

Property	Value
CAS Number	13368-42-8[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>17</sub> NOSi[1][2]
Molecular Weight	159.30 g/mol
Appearance	Almost clear colorless liquid[1]
Density	0.897 g/mL at 25 °C[1]
Boiling Point	160 °C
Refractive Index	n <sub>20</sub> /D 1.441[1]
Storage Temperature	0 - 8 °C[1]

## Applications in Organic Synthesis

**4-(Trimethylsilyl)morpholine** is a versatile reagent in organic synthesis, primarily utilized as a silylating agent to introduce a trimethylsilyl (TMS) group to a molecule.<sup>[1]</sup> This is particularly useful for protecting hydroxyl and amine functional groups during complex chemical transformations.<sup>[1]</sup> Its applications extend to the synthesis of complex organic molecules, which is of significant interest in the pharmaceutical and agrochemical industries.<sup>[1]</sup> Furthermore, it serves as a reagent in the synthesis of deoxynucleosides. The morpholine group enhances its solubility and reactivity, making it an effective reagent.<sup>[1]</sup>

## Experimental Protocol: Silylation of an Alcohol

The following is a generalized protocol for the silylation of a primary alcohol using **4-(Trimethylsilyl)morpholine**. This procedure should be adapted based on the specific substrate and laboratory conditions.

Materials:

- Primary alcohol
- **4-(Trimethylsilyl)morpholine**
- Anhydrous dichloromethane (DCM)
- Inert gas (e.g., argon or nitrogen)
- Standard laboratory glassware (round-bottom flask, dropping funnel, etc.)
- Magnetic stirrer and stir bar

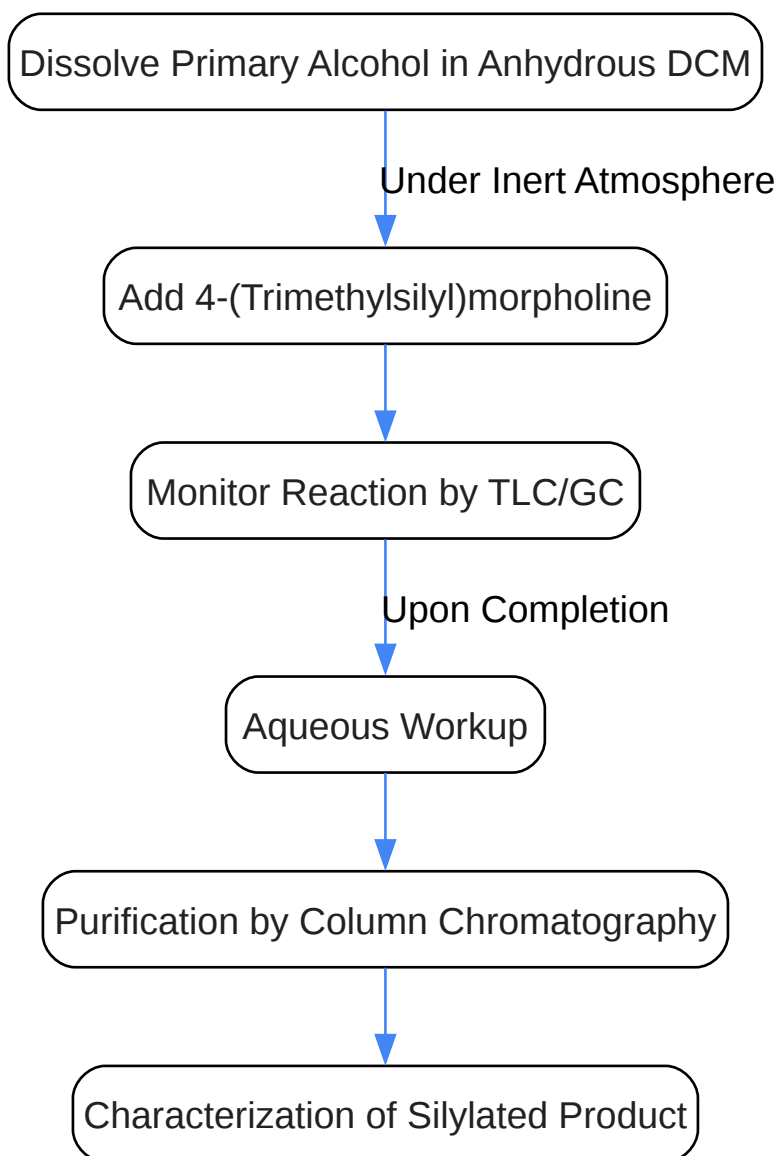
Procedure:

- **Reaction Setup:** A dry, round-bottom flask equipped with a magnetic stir bar is charged with the primary alcohol and anhydrous DCM under an inert atmosphere.
- **Addition of Silylating Agent:** **4-(Trimethylsilyl)morpholine** (1.1 equivalents) is added dropwise to the stirred solution at room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.

- **Workup:** Upon completion, the reaction mixture is quenched with a saturated aqueous solution of sodium bicarbonate. The organic layer is separated, washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel to yield the desired trimethylsilyl-protected alcohol.

## Logical Workflow for Silylation

The following diagram illustrates the logical workflow for the silylation of a primary alcohol as described in the experimental protocol.

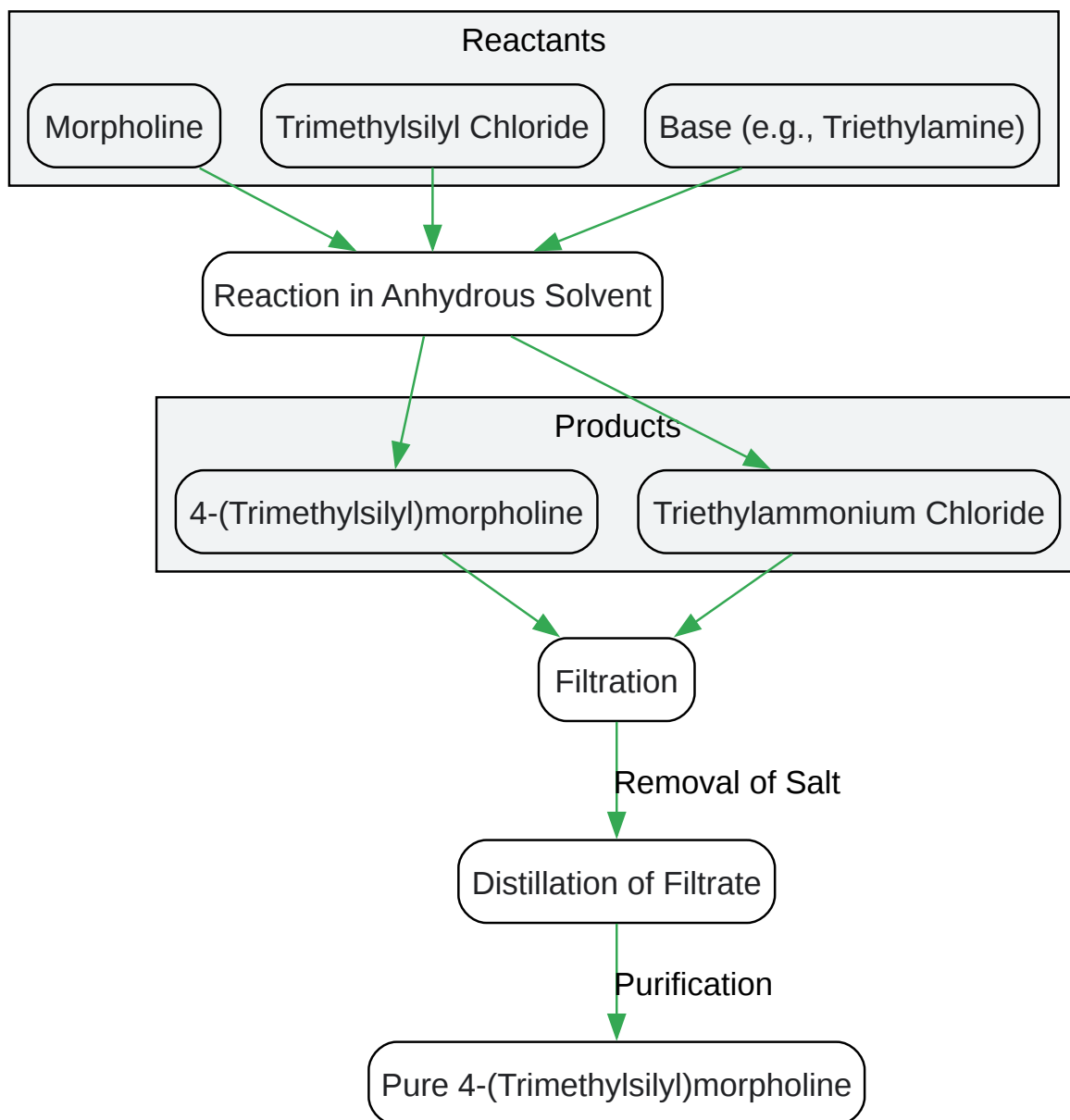


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Caption: Logical workflow for the silylation of a primary alcohol.

## Generalized Synthesis of 4-(Trimethylsilyl)morpholine

For laboratories that may wish to synthesize **4-(Trimethylsilyl)morpholine** in-house, a general synthetic route is presented below. This typically involves the reaction of morpholine with a trimethylsilylating agent such as trimethylsilyl chloride.



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Caption: General synthesis workflow for **4-(Trimethylsilyl)morpholine**.

As of this writing, there is no readily available information in the public domain linking **4-(Trimethylsilyl)morpholine** to specific signaling pathways in a biological context. Its primary role, as documented, is a reagent in chemical synthesis.[1] Researchers exploring its potential biological activities would be venturing into a novel area of investigation.

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